bioconjugation methods using C7H4N2O3S linkers

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Compound of Interest

Compound Name: *C7H4N2O3S*

Cat. No.: *B13975375*

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Application Note: Cysteine-Selective Bioconjugation using Nitro-Benzisothiazolinone (Nitro-BIT) Scaffolds

Executive Summary

This Application Note details the utility and protocol for using Nitro-1,2-benzisothiazol-3(2H)-one (Nitro-BIT, Formula: **C7H4N2O3S**) as a highly specific, reversible cysteine-reactive linker. While maleimides remain the industry standard for thiol conjugation, they suffer from irreversible hydrolysis and potential ring-opening instability.[1] The Nitro-BIT scaffold offers a distinct chemical alternative: it reacts with thiols via a nucleophilic ring-opening mechanism to form a stable, yet chemically reversible, mixed disulfide bond.[1]

This guide targets researchers in Antibody-Drug Conjugate (ADC) development, proteomic profiling, and covalent inhibitor design who require a "catch-and-release" bioconjugation strategy or enhanced electrophilicity driven by the nitro-substituted core.

Chemical Identity & Mechanism

The molecule **C7H4N2O3S** refers to the nitro-substituted derivative of 1,2-benzisothiazol-3-one (BIT). The electron-withdrawing nitro group (typically at the 5- or 6-position) significantly

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increases the electrophilicity of the sulfur atom within the isothiazolone ring, accelerating the reaction with biological thiols compared to the unsubstituted parent compound.

The "Warhead" Mechanism

Unlike alkyl halides (SN2) or maleimides (Michael addition), Nitro-BIT reagents function via nucleophilic attack on the sulfur atom, leading to heterocycle ring opening.[1]

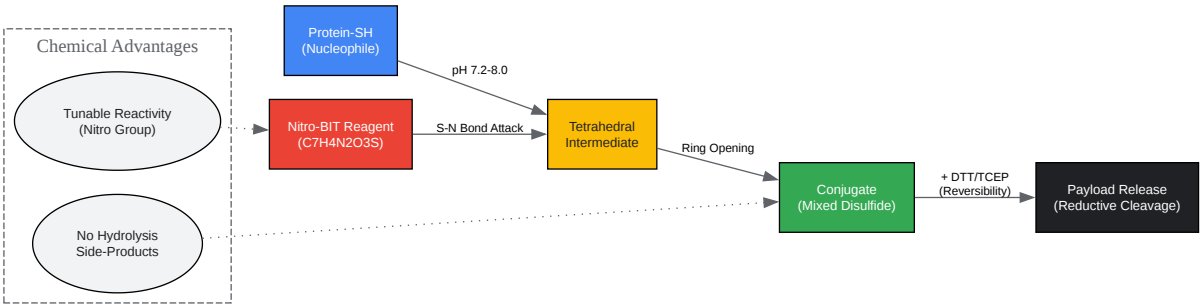
- Recognition: The Protein-Cys thiolate anion approaches the electrophilic sulfur of the Nitro-BIT.
- Ring Opening: The S-N bond cleaves.
- Conjugation: A mixed disulfide bond is formed between the protein and the linker.[1] The original amide nitrogen of the BIT ring is protonated (or substituted) and remains part of the leaving group structure, now tethered via the disulfide.

Key Advantage: The resulting linkage is a disulfide.[1] This allows for the controlled release of the payload using reducing agents (e.g., DTT, TCEP), a critical feature for cleavable ADCs and reversible proteomic probes.[1]

Visualization: Reaction Pathway

The following diagram illustrates the bioconjugation logic, contrasting the Nitro-BIT pathway with standard maleimide chemistry.

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Caption: Mechanism of Nitro-BIT bioconjugation showing nucleophilic attack, ring opening, and reversible disulfide formation.

Experimental Protocol

Materials Required

- Nitro-BIT Linker: 5-Nitro-1,2-benzisothiazol-3(2H)-one functionalized with payload (e.g., via the benzene ring or N-substitution if using a prodrug strategy).
- Target Protein: Purified protein with available free cysteine (reduced).[1]
- Conjugation Buffer: PBS (100 mM Sodium Phosphate, 150 mM NaCl), pH 7.4. Avoid buffers containing primary amines if using N-acyl variants, though BIT itself is thiol-selective.
- Solvent: Anhydrous DMSO or DMF.[1]
- Quenching Agent: Cysteine or Glutathione (100 mM stock).[1]

Step-by-Step Conjugation Workflow

- Protein Preparation:

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- Ensure the protein cysteine is reduced.[1] If necessary, treat with 10 mM TCEP for 30 min, then remove TCEP via desalting column (Zeba Spin or PD-10).[1]
- Adjust protein concentration to 1–5 mg/mL in Conjugation Buffer (pH 7.4).[1]

- Reagent Activation:
  - Dissolve the Nitro-BIT reagent in DMSO to a concentration of 10 mM.
  - Note: The Nitro-BIT core is hydrophobic; ensure the final organic solvent concentration in the reaction does not exceed 10% (v/v) to prevent protein precipitation.
- Conjugation Reaction:
  - Add the Nitro-BIT reagent to the protein solution.
  - Stoichiometry: Use a 3- to 10-fold molar excess of reagent over protein thiols.[1]
  - Incubation: Incubate at Room Temperature (20–25°C) for 1–2 hours in the dark.
  - Monitoring: The reaction can often be monitored by UV-Vis if the Nitro-BIT chromophore shifts absorbance upon ring opening (typically near 300–350 nm).
- Quenching:
  - Add excess Cysteine (final 10 mM) to quench unreacted Nitro-BIT. Incubate for 15 minutes.
- Purification:
  - Remove excess reagent and byproducts using Size Exclusion Chromatography (SEC) or dialysis against storage buffer.[1]

Validation Parameters

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Parameter	Method	Expected Outcome
Conjugation Efficiency	LC-MS (Q-TOF or Orbitrap)	Mass shift corresponding to + [Linker_MW] (Ring opens, no atoms lost).
Selectivity	Trypsin Digest + Peptide Mapping	Modification observed only at Cysteine residues, not Lysine. [1]
Reversibility	SDS-PAGE (+/- DTT)	Non-reducing: Band shift (Conjugate). Reducing: Band returns to native MW (Linker released).

Critical Analysis & Troubleshooting

Comparison with Maleimide

Feature	Maleimide	Nitro-BIT (C7H4N2O3S)
Linkage Type	Thioether (C-S-C)	Mixed Disulfide (C-S-S-C)
Stability	Stable (can hydrolyze)	Stable in plasma; Cleavable by reduction
Reversibility	Irreversible	Reversible (Chemical Switch)
Reactivity	Fast	Tunable (Nitro group enhances rate)

Troubleshooting Guide

- Low Conjugation Yield:
  - Cause: Oxidized protein thiols (dimers).[1]
  - Solution: Pre-treat with TCEP; verify free sulfhydryl content using Ellman’s Reagent.[1]
  - Cause: pH too low.[1]

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- Solution: Increase pH to 8.0 to increase the fraction of reactive thiolate anions.[1]

- Precipitation:
  - Cause: Hydrophobic Nitro-BIT linker.[1]
  - Solution: Append a PEG spacer to the Nitro-BIT core to improve solubility.

Advanced Applications

- Zinc Finger Ejection (Antiviral): Nitro-BIT compounds are potent electrophiles that can eject zinc ions from the Cys-rich zinc finger domains of retroviral nucleocapsid proteins (e.g., HIV-1 NCp7). This results in the loss of viral replication capability.[1]
  - Protocol Adaptation: Incubate virus or protein with Nitro-BIT; monitor Zn^{2+} release using a fluorescent zinc indicator (e.g., FluoZin-3).[1]
- Native Chemical Tagging: The Nitro-BIT scaffold can be used to introduce bio-orthogonal handles (e.g., Azides, Alkynes) onto surface cysteines.[1] Once the disulfide is formed, the handle is available for Click Chemistry (CuAAC or SPAAC).[1]

References

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